

"Disperse Orange 25" molecular formula and weight

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Compound of Interest

Compound Name: Disperse orange 25

Cat. No.: B078578

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Chemical Properties of Disperse Orange 25

Disperse Orange 25 is a monoazo dye characterized by its distinct chemical structure. The key quantitative data regarding its molecular composition is outlined below.

Property	Value	Source
Molecular Formula	C17H17N5O2	[1] [2] [3] [4]
Molecular Weight	323.35 g/mol	[1] [2] [3] [5] [6]

This information is fundamental for researchers and scientists in fields such as materials science and textile chemistry, where **Disperse Orange 25** is utilized. The molecular formula provides the elemental composition of the dye, while the molecular weight is crucial for stoichiometric calculations in experimental settings.

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References

- 1. alfa-chemistry.com [alfa-chemistry.com]
- 2. Disperse Orange 25 | 31482-56-1 [chemicalbook.com]
- 3. worlddyevariety.com [worlddyevariety.com]
- 4. C.I. Disperse Orange 25 [chembk.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. Disperse orange 25 | C17H17N5O2 | CID 92278 - PubChem [pubchem.ncbi.nlm.nih.gov]
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